

Safety and Handling of 1-Bromo-2-methylpentane: A Technical Guide

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Compound of Interest

Compound Name: 1-Bromo-2-methylpentane

Cat. No.: B146034

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the safety, handling, and toxicological profile of **1-Bromo-2-methylpentane**. The information is intended to support laboratory safety protocols and inform risk assessments in research and development settings.

Chemical and Physical Properties

1-Bromo-2-methylpentane is a flammable liquid and should be handled with appropriate caution.^{[1][2]} Key physical and chemical properties are summarized in the table below.

Property	Value
CAS Number	25346-33-2
Molecular Formula	C ₆ H ₁₃ Br
Molecular Weight	165.07 g/mol ^[1]
Appearance	Colorless liquid
Boiling Point	144 °C at 760 mmHg ^[3]
Flash Point	40.1 °C ^[3]
Density	1.169 g/cm ³ ^[3]
Solubility	Insoluble in water

Hazard Identification and Classification

1-Bromo-2-methylpentane is classified as a hazardous substance. The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides the following classifications:^{[1][2]}

Hazard Class	Category	Hazard Statement
Flammable Liquids	3	H226: Flammable liquid and vapor[1]
Skin Corrosion/Irritation	2	H315: Causes skin irritation[1]
Serious Eye Damage/Eye Irritation	2A	H319: Causes serious eye irritation[1]
Specific Target Organ Toxicity - Single Exposure (Respiratory tract irritation)	3	H335: May cause respiratory irritation[1]

GHS Pictograms:

Caption: GHS pictograms for **1-Bromo-2-methylpentane**.

Safe Handling and Storage

Proper handling and storage procedures are critical to minimize the risks associated with **1-Bromo-2-methylpentane**.

Handling:

- Work in a well-ventilated area, preferably in a chemical fume hood.[2]
- Keep away from heat, sparks, open flames, and other ignition sources.[2]
- Use non-sparking tools and explosion-proof equipment.[2]
- Ground and bond containers when transferring material to prevent static discharge.[2]
- Avoid contact with skin and eyes.[4]
- Avoid inhalation of vapor or mist.[4]
- Wear appropriate personal protective equipment (see Section 4).

Storage:

- Store in a tightly closed container in a cool, dry, and well-ventilated place.[2]
- Keep away from incompatible materials such as strong oxidizing agents.[5]
- Store in a locked-up area.[2]

Personal Protective Equipment (PPE)

The following personal protective equipment should be worn when handling **1-Bromo-2-methylpentane**:

PPE Type	Specifications
Eye/Face Protection	Chemical safety goggles or a face shield.[4]
Skin Protection	Chemical-resistant gloves (e.g., nitrile) and a flame-resistant lab coat.[6][7]
Respiratory Protection	If ventilation is inadequate, use a NIOSH-approved respirator with an organic vapor cartridge.[4]

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edge [color="#4285F4"];

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FumeHood [label="Work in a Chemical Fume Hood"];
Gloves [label="Wear Chemical-Resistant Gloves"];
Goggles [label="Wear Safety Goggles/Face Shield"];
LabCoat [label="Wear Flame-Resistant Lab Coat"];
End [label="Proceed with Experiment", shape=ellipse, fillcolor="#34A853"];

Start -> FumeHood;
FumeHood -> Gloves;
Gloves -> Goggles;
Goggles -> LabCoat;
LabCoat -> End;
}
```

Caption: Recommended PPE workflow for handling **1-Bromo-2-methylpentane**.

First Aid Measures

In case of exposure, follow these first aid procedures and seek medical attention.

Exposure Route	First Aid Measures
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If breathing has stopped, give artificial respiration. [6]
Skin Contact	Immediately wash the skin with soap and plenty of water for at least 15 minutes. Remove contaminated clothing.[6]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[6]
Ingestion	Do NOT induce vomiting. Wash out mouth with water. Never give anything by mouth to an unconscious person.[6]

Accidental Release and Firefighting Procedures

Accidental Release:

In the event of a spill, follow these steps:

- Evacuate the area and eliminate all ignition sources.[8]
- Wear appropriate personal protective equipment.
- Contain the spill using an inert absorbent material (e.g., sand, vermiculite).[9]
- Collect the absorbed material into a sealed container for proper disposal as hazardous waste.[8]
- Ventilate the area and wash the spill site after material pickup is complete.

Firefighting:

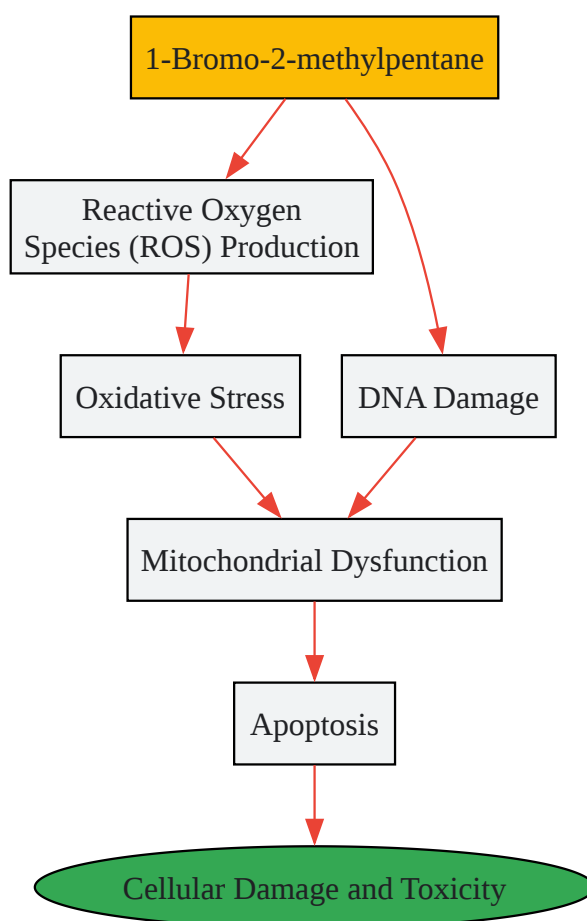
- Use alcohol-resistant foam, dry chemical, or carbon dioxide to extinguish a fire.[6][10] A solid water stream may be inefficient.[6]
- Wear self-contained breathing apparatus (SCBA) and full protective gear.[6]
- Approach the fire from upwind and uphill.[11]

Toxicological Information and Potential Signaling Pathways

The toxicological properties of **1-Bromo-2-methylpentane** have not been thoroughly investigated.[6] However, based on data from related haloalkanes, exposure may lead to cellular damage through various mechanisms.[12][13]

Potential Mechanisms of Cytotoxicity:

- Oxidative Stress: Bromoalkanes can induce the production of reactive oxygen species (ROS), leading to oxidative stress and damage to cellular components.[14]
- DNA Damage: Haloalkanes have been shown to be genotoxic, causing DNA damage.[12][13]
- Apoptosis: Exposure to some brominated compounds can trigger programmed cell death (apoptosis) through mitochondrial pathways.[14]



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Caption: Potential signaling pathway for **1-Bromo-2-methylpentane** induced cytotoxicity.

Experimental Protocols

The following are generalized protocols for common reactions involving alkyl bromides like **1-Bromo-2-methylpentane**. Note: These are illustrative and should be adapted and optimized for specific experimental conditions.

Synthesis of 1-Bromo-2-methylpentane (Adapted from a similar synthesis)

This protocol is adapted from the synthesis of 1-bromo-2-methylpropane.[15]

Materials:

- 2-methyl-1-pentanol
- 48% Hydrobromic acid
- Concentrated Sulfuric acid
- Dichloromethane
- 5% Sodium bicarbonate solution

Procedure:

- To a reaction flask, add 2-methyl-1-pentanol and 48% hydrobromic acid.
- Slowly add concentrated sulfuric acid while cooling the flask in an ice bath.
- Heat the mixture to 90-95 °C and maintain the reaction for 12-16 hours.
- Change the setup for distillation and collect the distillate, increasing the temperature in stages up to 140 °C.
- Separate the organic layer from the distillate.
- Extract the aqueous layer with dichloromethane.
- Combine the organic layers and wash twice with a 5% sodium bicarbonate solution.
- Dry the organic phase and remove the dichloromethane by distillation to obtain crude **1-Bromo-2-methylpentane**.
- Purify the crude product by fractional distillation.

Grignard Reaction with 1-Bromo-2-methylpentane

This is a general protocol for a Grignard reaction.[16][17]

Materials:

- **1-Bromo-2-methylpentane**

- Magnesium turnings
- Anhydrous diethyl ether
- A suitable carbonyl compound (e.g., acetone)
- Aqueous ammonium chloride solution

Procedure:

- Ensure all glassware is flame-dried and the reaction is conducted under an inert atmosphere (e.g., nitrogen or argon).
- Place magnesium turnings in a round-bottom flask.
- Add a solution of **1-Bromo-2-methylpentane** in anhydrous diethyl ether dropwise to the magnesium turnings to initiate the Grignard reagent formation.
- Once the Grignard reagent is formed, cool the reaction mixture to 0 °C in an ice bath.
- Slowly add a solution of the carbonyl compound in anhydrous diethyl ether.
- After the addition is complete, allow the reaction to warm to room temperature and stir for 30 minutes.
- Quench the reaction by slowly pouring the mixture into a cold aqueous ammonium chloride solution.
- Extract the aqueous layer with diethyl ether.
- Combine the organic layers, wash with brine, and dry over anhydrous sodium sulfate.
- Remove the solvent using a rotary evaporator to obtain the crude alcohol product.
- Purify the product by distillation or column chromatography.

Williamson Ether Synthesis using 1-Bromo-2-methylpentane

This is a general protocol for the Williamson ether synthesis.^{[18][19]}

Materials:

- **1-Bromo-2-methylpentane**
- An alcohol or phenol
- A strong base (e.g., sodium hydride or potassium carbonate)

- Anhydrous solvent (e.g., DMF or acetonitrile)

Procedure:

- In a dry round-bottom flask under an inert atmosphere, dissolve the alcohol or phenol in the anhydrous solvent.
- If using sodium hydride, cool the solution to 0 °C and add the sodium hydride portion-wise to form the alkoxide or phenoxide.
- If using potassium carbonate, add it directly to the solution of the alcohol or phenol.
- Add **1-Bromo-2-methylpentane** to the reaction mixture.
- Heat the reaction to reflux and monitor its progress by thin-layer chromatography (TLC).
- Once the reaction is complete, cool it to room temperature and quench with a saturated aqueous ammonium chloride solution.
- Extract the aqueous layer with an organic solvent like diethyl ether.
- Combine the organic layers, wash with brine, and dry over anhydrous sodium sulfate.
- Remove the solvent under reduced pressure to yield the crude ether.
- Purify the product by distillation or column chromatography.

Caption: General experimental workflows involving **1-Bromo-2-methylpentane**.

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